

Diacetone acrylamide structural formula and functional groups.

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Compound of Interest

Compound Name: *Diacetone acrylamide*

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An In-depth Technical Guide to **Diacetone Acrylamide** (DAAM)

This guide provides a comprehensive overview of **diacetone acrylamide** (DAAM), a versatile vinyl monomer. It details its structural formula, key functional groups, physicochemical properties, and spectroscopic data. Furthermore, this document outlines detailed experimental protocols for its synthesis and polymerization, and illustrates its primary reaction mechanisms, making it an essential resource for researchers, scientists, and professionals in drug development and material science.

Structural Formula and Functional Groups

Diacetone acrylamide (DAAM) is a white crystalline solid organic compound.[1][2][3] Its unique molecular structure contains two key reactive functional groups that make it highly valuable in polymer chemistry.[4][5][6]

- Chemical Formula: $C_9H_{15}NO_2$ [3][7][8]
- IUPAC Name: N-(1,1-Dimethyl-3-oxobutyl)acrylamide or N-(2-methyl-4-oxopentan-2-yl)prop-2-enamide[3][9][10]
- Linear Formula: $CH_2=CHCONHC(CH_3)_2CH_2COCH_3$ [7]
- Molecular Weight: 169.22 g/mol [3][9]

The primary functional groups defining its reactivity are:

- **Acrylamide Group:** This group consists of a vinyl group conjugated with an amide. The carbon-carbon double bond is highly reactive and readily participates in free-radical polymerization, allowing DAAM to be easily copolymerized with other vinyl monomers.[\[3\]](#)[\[11\]](#)
- **Ketone Group:** The molecule contains a ketone carbonyl group which provides a reactive site for post-polymerization cross-linking reactions.[\[3\]](#)[\[5\]](#)[\[6\]](#) This functionality is crucial for creating stable, high-performance polymer networks.[\[4\]](#)

Physicochemical Properties

DAAM exhibits properties that make it suitable for a wide range of applications, from coatings and adhesives to hydrogels.[\[1\]](#)[\[11\]](#) It is soluble in water and various organic solvents like methanol, ethanol, and acetone, but insoluble in nonpolar solvents such as hexane.[\[7\]](#)[\[11\]](#)

Property	Value
Appearance	White or yellowish crystalline powder or flakes [1] [7]
Melting Point	54-56 °C
Boiling Point	120 °C @ 1.07 kPa [7]
Relative Density	0.998 g/cm ³ @ 60 °C [7]
Solubility	Soluble in water, methanol, ethanol, acetone, ethyl acetate; Insoluble in petroleum ether, n-hexane [7]
CAS Number	2873-97-4 [3]

Spectroscopic Data

Spectroscopic analysis is essential for the characterization of DAAM. Key data from various techniques are summarized below.

Spectroscopy	Wavelength/Shift	Assignment
UV-Vis	~200 nm	$\pi \rightarrow \pi^*$ transition, sensitive to solvent polarity[12]
~226 nm	$n \rightarrow \pi^*$ transition, stable characteristic peak[12]	
FTIR	3280 cm^{-1}	N-H stretching[13]
3088 cm^{-1}	=C-H stretching[13]	
1718 cm^{-1}	Ketone C=O stretching[13]	
1622 cm^{-1}	Amide I band (C=O stretching) [13]	
1556 cm^{-1}	C=C stretching[13]	
^1H NMR	Spectra available[14]	Confirms proton arrangement in the molecule[15]
^{13}C NMR	Spectra available[14]	Confirms carbon skeleton of the molecule

Experimental Protocols

Synthesis of Diacetone Acrylamide

The most common industrial synthesis of DAAM is based on the Ritter reaction, where acrylonitrile reacts with acetone in the presence of a strong acid catalyst.[16][17]

Materials:

- Acetone
- Acrylonitrile
- Concentrated Sulfuric Acid (98%)
- A suitable solvent for extraction

Procedure:

- A reaction vessel is charged with acetone and concentrated sulfuric acid, and the mixture is cooled.
- Acrylonitrile is added dropwise to the mixture while maintaining a low temperature to control the exothermic reaction.
- After the addition is complete, the reaction mixture is stirred for several hours at a controlled temperature.
- The mixture is then neutralized, often through alkaline hydrolysis.[\[15\]](#)
- The product, **diacetone acrylamide**, is extracted from the aqueous phase using an appropriate organic solvent.
- The solvent is removed under reduced pressure to yield crude DAAM, which can be further purified by recrystallization.
- The final product is characterized using FTIR, ^1H NMR, and mass spectrometry to confirm its structure.[\[15\]](#)[\[18\]](#)

Emulsion Copolymerization

DAAM is frequently used as a functional monomer in emulsion polymerization to create cross-linkable latexes for coatings and adhesives.[\[18\]](#)

Materials:

- Monomers (e.g., Methyl Methacrylate, Butyl Acrylate)
- **Diacetone Acrylamide (DAAM)**
- Initiator (e.g., Ammonium Persulfate)
- Emulsifiers/Surfactants (e.g., Sodium Lauryl Sulfate)
- Deionized Water

Procedure:

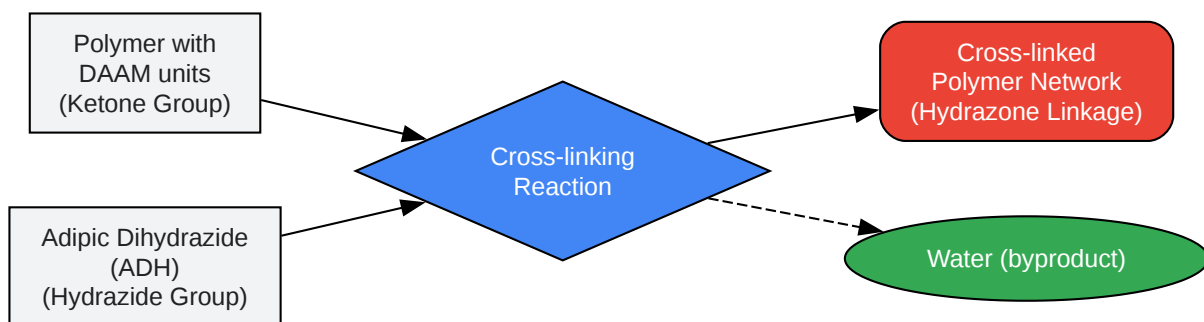
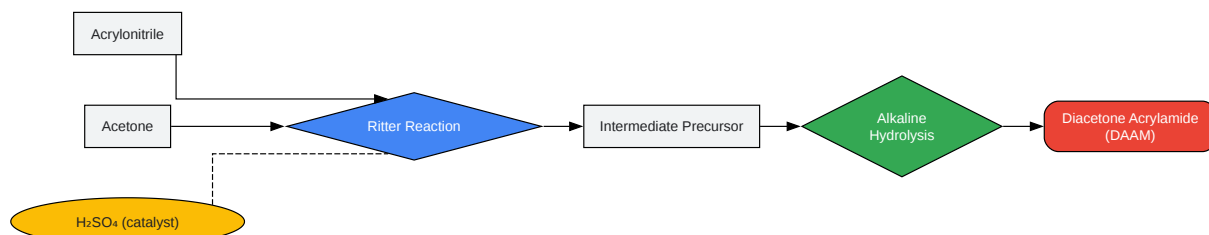
- **Pre-emulsion Preparation:** The monomers (including DAAM) are mixed with water and emulsifiers to create a stable pre-emulsion.
- **Reactor Setup:** A reactor equipped with a stirrer, condenser, and thermometer is charged with deionized water and a portion of the emulsifier. The reactor is heated to the reaction temperature (e.g., 72°C).[\[15\]](#)
- **Initiation:** A portion of the initiator and the pre-emulsion is added to the reactor to initiate polymerization, forming seed particles.[\[15\]](#)
- **Monomer Feed:** The remaining pre-emulsion and initiator solution are fed into the reactor over a period of several hours at a constant rate.
- **Reaction Completion:** After the feed is complete, the reaction is held at temperature for an additional period to ensure high monomer conversion.
- **Cooling and Characterization:** The resulting latex is cooled to room temperature. The properties of the copolymer emulsion, such as particle size and viscosity, are then analyzed.[\[15\]](#)[\[18\]](#)

Key Reactions and Mechanisms

The dual functionality of DAAM allows for a two-stage reaction pathway: polymerization through its vinyl group, followed by cross-linking via its ketone group.

Synthesis of DAAM via Ritter Reaction

The synthesis involves the acid-catalyzed reaction of acetone and acrylonitrile. This process is efficient for large-scale production.[\[16\]](#)



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